

Personal protective equipment for handling 2,2-Dichlorobutane

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Compound of Interest

Compound Name: 2,2-Dichlorobutane

Cat. No.: B1583581

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Essential Safety and Handling Guide for 2,2-Dichlorobutane

This guide provides immediate, essential safety and logistical information for the handling and disposal of **2,2-Dichlorobutane**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Operational Plan for Handling 2,2-Dichlorobutane

1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **2,2-Dichlorobutane** in a well-ventilated area. Use of a chemical fume hood is mandatory to minimize inhalation exposure. Ensure the fume hood is functioning correctly before starting any work.
- Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.^[1]
- Skin Protection: Wear chemically resistant gloves, such as nitrile or neoprene. A lab coat or chemical-resistant apron is also required to prevent skin contact.^{[2][3][4]}
- Respiratory Protection: If working outside of a fume hood or in poorly ventilated areas, a NIOSH-approved respirator with organic vapor cartridges is necessary.

2. Safe Handling Procedures

- Grounding: **2,2-Dichlorobutane** is a flammable liquid.[5][6] Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[2][3][6]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][2][6][7] Use only non-sparking tools when handling.[1][6]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[7] Keep containers tightly closed to prevent leakage and evaporation.[1][6] The substance should be stored under an inert gas like argon.[8]

3. Disposal Plan

- Waste Collection: Collect waste **2,2-Dichlorobutane** and any contaminated materials in a designated, properly labeled, and sealed container. Do not mix with other waste streams.
- Professional Disposal: Dispose of the chemical waste through a licensed professional waste disposal company.[1] It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Container Disposal: Empty containers may retain product residue and vapors and should be treated as hazardous.[9][10] Do not reuse empty containers. They must be disposed of through a licensed waste disposal service.

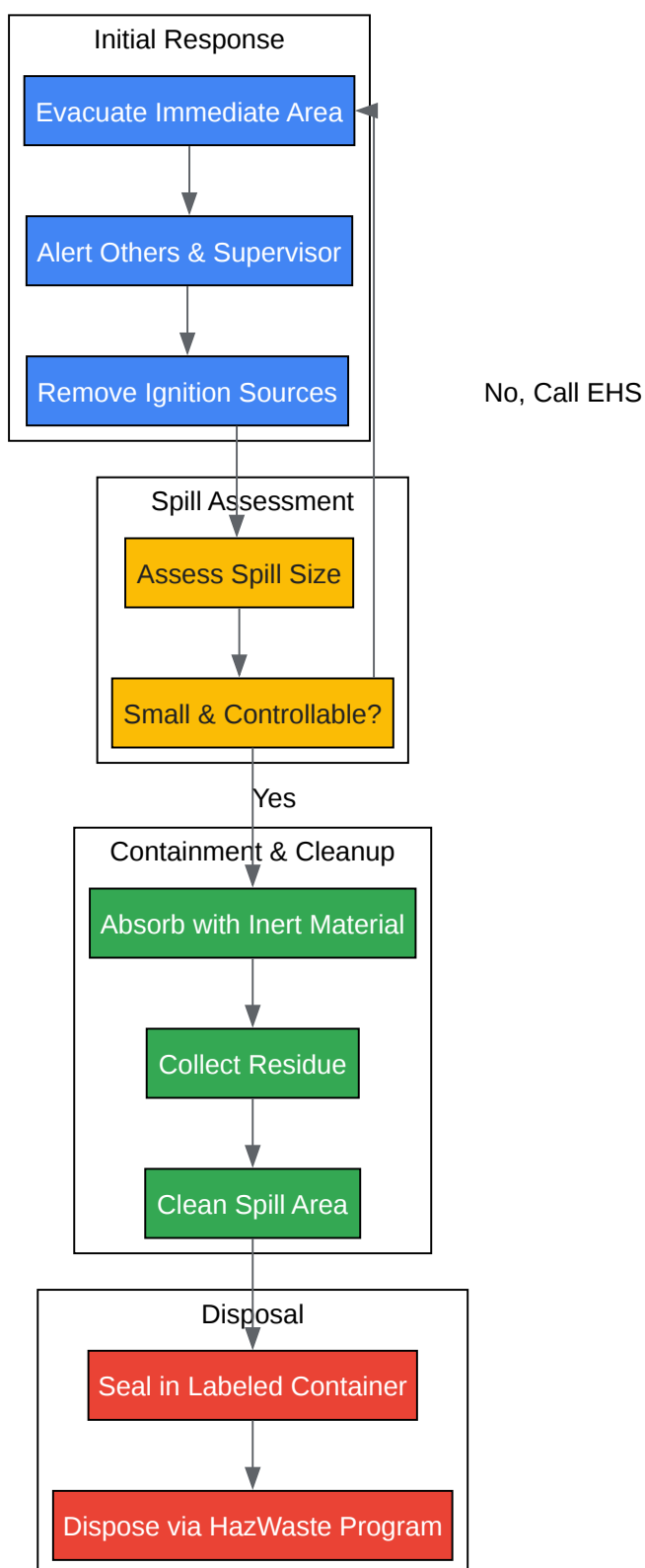
Quantitative Data for **2,2-Dichlorobutane**

Property	Value	Source(s)
Molecular Formula	C4H8Cl2	[5] [11] [12] [13]
Molecular Weight	127.01 g/mol	[5] [11]
Boiling Point	104 °C	[6] [13]
Melting Point	-74 °C	[12] [13]
Flash Point	27 °C	[6] [12]
Density	1.09 g/cm ³	[12] [13]
UN Number	1993	[14]

First Aid Measures

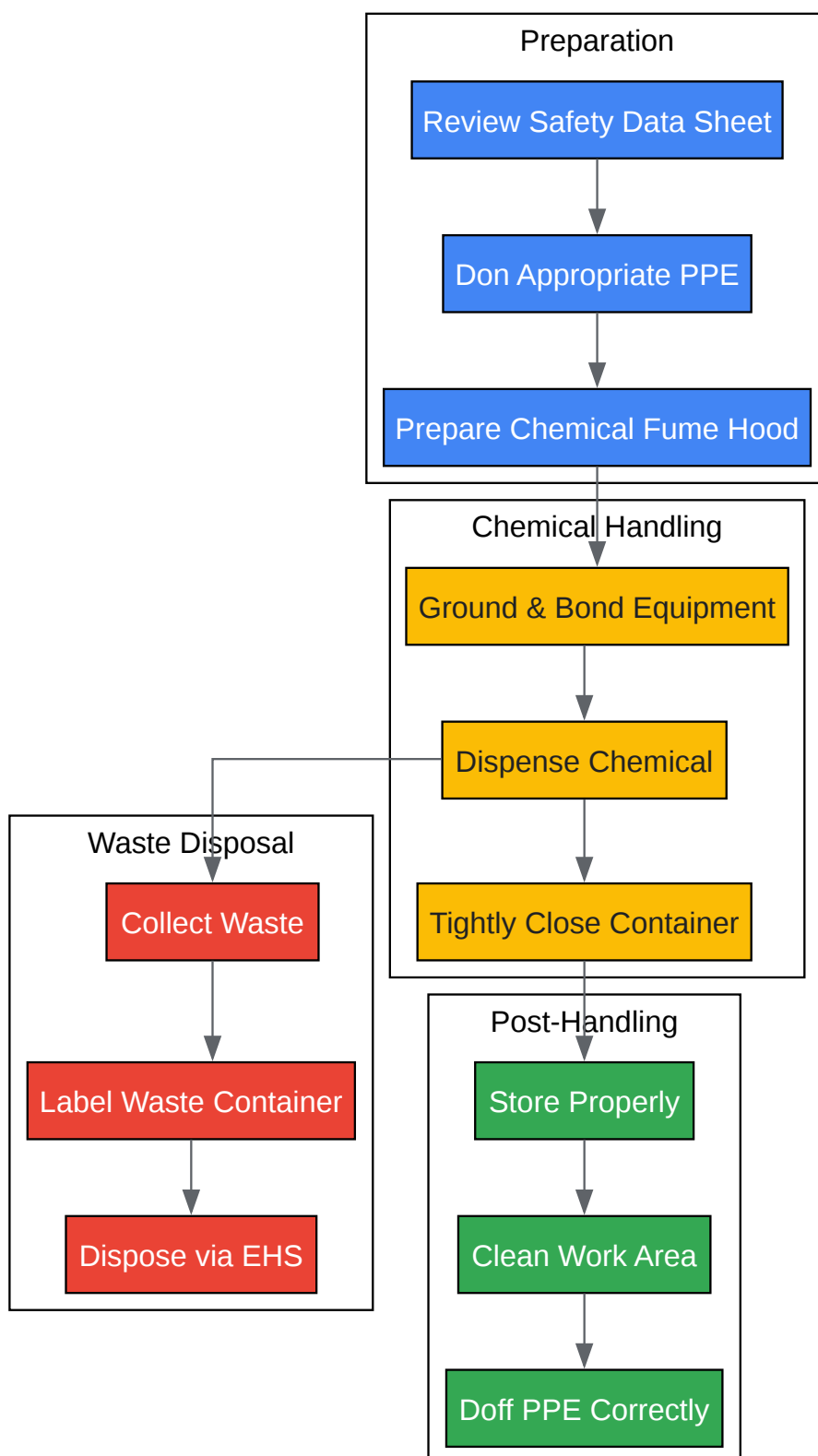
- Inhalation: Move the person to fresh air.[\[1\]](#)[\[15\]](#) If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)[\[15\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[1\]](#)[\[2\]](#)[\[4\]](#) Flush the affected skin with plenty of soap and water for at least 15 minutes.[\[15\]](#)[\[16\]](#) If irritation persists, seek medical attention.[\[15\]](#)[\[16\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[17\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[17\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Rinse mouth with water.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[7\]](#)[\[15\]](#)

Visual Workflow Guides



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Caption: Workflow for handling a **2,2-Dichlorobutane** spill.



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Caption: Standard operating procedure for using **2,2-Dichlorobutane**.

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